Difference between anhydrous Cobalt(II) iodide and hexahydrate forms

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Compound of Interest	
Compound Name:	*Cobalt(II) iodide*
CAS No.:	*15238-00-3*
Cat. No.:	*B095668*

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Technical Guide: Anhydrous Cobalt(II) Iodide vs. Hexahydrate Forms

Structural Divergence, Thermodynamic Stability, and Catalytic Utility

Executive Summary

For researchers in organometallic catalysis and materials science, the distinction between anhydrous **Cobalt(II) iodide** (

) and its hexahydrate form (

) is not merely a matter of water content—it is a determinant of reactivity, coordination geometry, and electronic structure. While the hexahydrate serves as a stable, accessible precursor for aqueous coordination chemistry, the anhydrous form is the critical species for moisture-sensitive catalytic cycles, particularly in reductive couplings and carbonylations. This guide dissects the physicochemical differences, provides field-proven handling protocols, and elucidates the mechanistic advantages of the iodide ligand in low-valent cobalt catalysis.

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Structural & Physical Divergence

The two forms exhibit fundamentally different lattice structures, which dictates their solubility and electronic properties.

Crystal Lattice & Coordination Geometry

- Hexahydrate (

  ):

  - Structure: Consists of discrete cationic complexes

    and uncoordinated iodide anions (

).[1] The cobalt center is in a near-perfect octahedral geometry, fully saturated by hard oxygen donors (water).

  - Implication: The iodide ions are outer-sphere counterions, meaning they are labile and readily exchangeable in solution but do not directly influence the cobalt's d-orbital splitting in the solid state as much as the water ligands.

  - Appearance: Red/Pink crystals (characteristic of high-spin octahedral Co(II) with O-donors).

- Anhydrous (

  ):

  - Structure: Adopts a layered Cadmium Iodide (

) structure (Space Group:

). The cobalt centers occupy octahedral holes between alternating layers of hexagonally packed iodide ions.

  - Implication: This 2D layered structure allows for intercalation. The Co-I bonds are more covalent than the Co-O bonds in the hydrate.

  - Polymorphs:

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- -form: Black, hexagonal crystals (thermodynamically stable).[1]
- -form: Yellow powder (metastable, obtained by sublimation).[1]

- Appearance: Black (due to charge transfer bands and smaller band gap).

Comparative Data Table

Property	Anhydrous Cobalt(II) Iodide ( )	Cobalt(II) Iodide Hexahydrate ( )
Formula Weight	312.74 g/mol	420.83 g/mol
Appearance	Black crystals ( ) or Yellow powder ( )	Red/Pink deliquescent crystals
Coordination	Octahedral (sharing edges)	Octahedral ( )
Density	~5.58 g/cm³	~2.79 g/cm³
Melting Point	515–520°C (vac.)	~130°C (dec.[1] loses water)
Solubility	Water, Ethanol, Acetone (exothermic hydration)	Water, Alcohols, Acetone
Hygroscopicity	Extreme (rapidly reverts to hydrate)	Deliquescent (absorbs moisture to liquid)
Magnetic Susceptibility	Ferromagnetic ordering at low T	Paramagnetic

Thermodynamic Profile & Dehydration Protocol

Critical Insight: Unlike Cobalt(II) chloride, which can be dehydrated relatively easily, **Cobalt(II) iodide** is prone to oxidative decomposition. Heating the hexahydrate in air often results in the release of iodine vapor (

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) and the formation of Cobalt oxides (

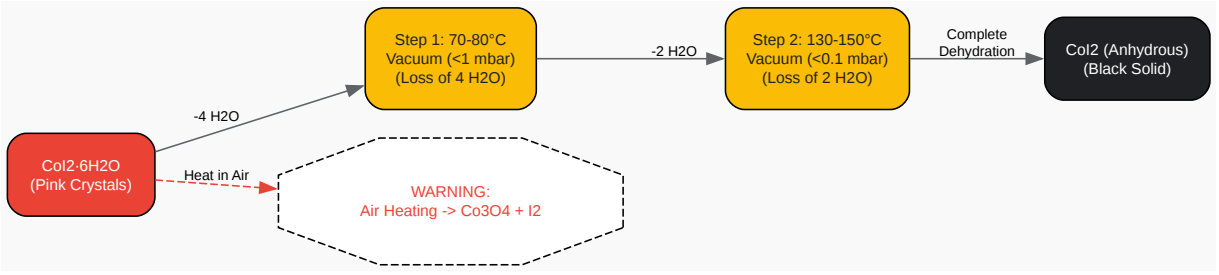
or

), contaminating the catalyst.

The Dehydration Workflow

To generate high-purity anhydrous

from the hexahydrate, a vacuum thermal protocol is required to lower the boiling point of water and prevent oxidation.



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Figure 1: Stepwise dehydration pathway. Note the critical divergence where air exposure leads to irreversible oxide formation.

Protocol Notes:

- Atmosphere: Perform all heating under dynamic vacuum or a flow of dry Argon/Nitrogen.
- Color Indicator: The transition from Pink (Hexahydrate)

  Dark Blue/Black (Anhydrous) is a visual confirmation of dehydration.
- Storage: The anhydrous form must be stored in a glovebox or sealed under inert gas. It serves as a sensitive moisture indicator, turning green/pink upon exposure to ppm-levels of water.

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Functional Implications in Catalysis[4]

The choice between anhydrous and hydrated forms is dictated by the reaction mechanism.

The "Iodide Effect" in Low-Valent Cobalt Catalysis

Anhydrous

is the preferred precursor for generating low-valent Cobalt species (Co(I) or Co(0)) used in reductive couplings (e.g., alkyl halide + alkene).

- Soft-Soft Interaction: Iodide is a large, soft ligand (HSAB theory). It stabilizes low oxidation states of Cobalt better than Chloride or Acetate.
- Lability: The Co-I bond is weaker and longer than Co-Cl, facilitating oxidative addition steps with alkyl halides.
- In-Situ Activation: In reactions involving alkyl bromides or chlorides, the iodide from

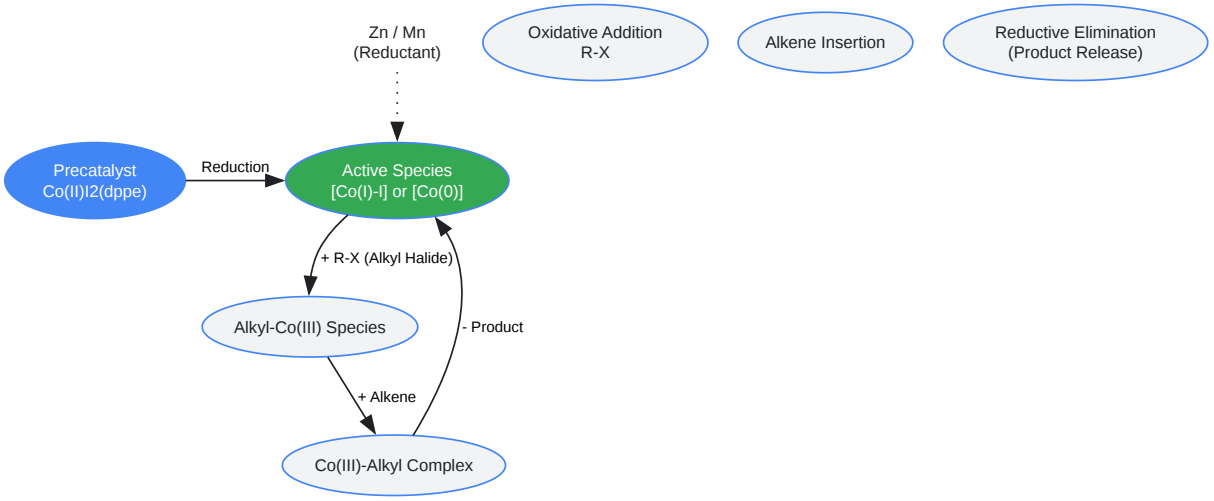
  can undergo halogen exchange (Finkelstein-type) to generate more reactive alkyl iodides in situ.

Catalytic Cycle: Reductive Coupling

The following diagram illustrates a typical reductive coupling workflow where anhydrous

(often with a phosphine ligand like dppe) acts as the precatalyst. Water must be excluded to prevent quenching of the organozinc/organocobalt intermediates.

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Figure 2: Simplified mechanism for Cobalt-catalyzed reductive coupling. The anhydrous nature is vital to maintain the lifetime of the low-valent active species.

Safety & Handling

- Toxicity: Both forms are suspected carcinogens and potential skin sensitizers.
- Iodine Evolution: Unlike chlorides, iodides can release toxic

  vapor if exposed to strong oxidizers or excessive heat in air. Work in a fume hood is mandatory.
- Environmental: Cobalt compounds are very toxic to aquatic life with long-lasting effects. All waste must be segregated as heavy metal waste.

References

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Sources

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